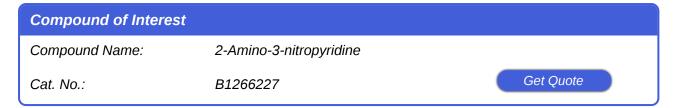


Application Notes and Protocols: 2-Amino-3nitropyridine in Agrochemical Synthesis

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For Researchers, Scientists, and Agrochemical Development Professionals

These application notes provide a comprehensive overview of the utility of **2-amino-3-nitropyridine** as a pivotal intermediate in the synthesis of novel agrochemicals. The following sections detail its application in the development of potent herbicides, including a key synthetic intermediate and subsequent derivatives, complete with experimental protocols, quantitative biological activity data, and workflow visualizations.

Introduction: The Role of 2-Amino-3-nitropyridine in Agrochemical Discovery

2-Amino-3-nitropyridine is a versatile heterocyclic building block in the development of a wide range of biologically active molecules.[1][2][3][4][5] In the agrochemical industry, it serves as a crucial starting material for the synthesis of herbicides, fungicides, and insecticides.[1][4] Its unique substitution pattern, featuring both an amino and a nitro group on the pyridine ring, provides multiple reactive sites for the elaboration into more complex structures with desirable agrochemical properties. This document focuses on its application in the synthesis of a novel class of herbicides.

Application: Synthesis of Herbicidal Pyridine Derivatives

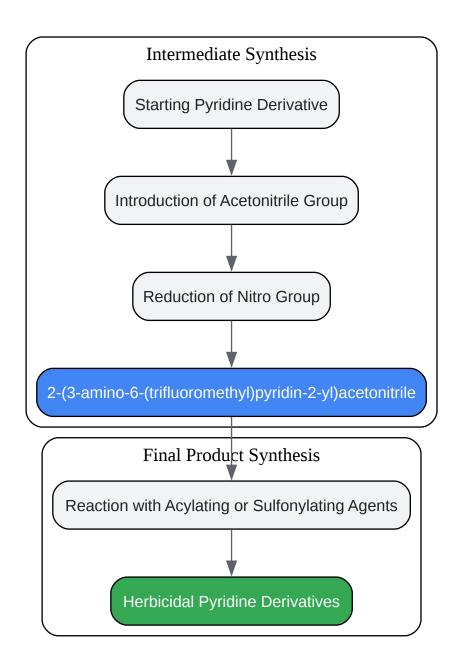


2-Amino-3-nitropyridine is a key precursor for the synthesis of 2-(3-amino-6-(trifluoromethyl)pyridin-2-yl)acetonitrile, a valuable intermediate for a new class of herbicidal compounds. This intermediate can be further derivatized to produce compounds with significant pre- and post-emergence herbicidal activity against a variety of common weeds.

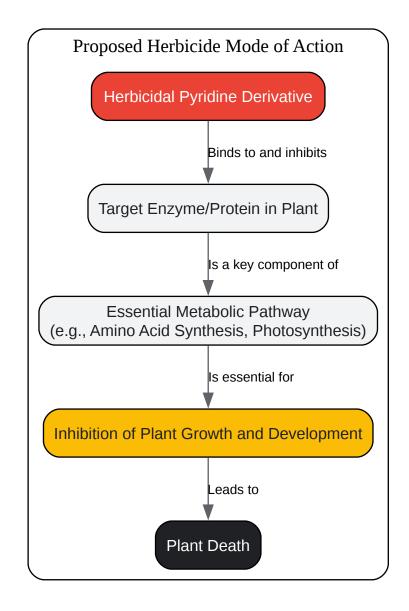
Key Intermediate Synthesis: 2-(3-amino-6-(trifluoromethyl)pyridin-2-yl)acetonitrile

The synthesis of this key intermediate involves a multi-step process starting from a related pyridine derivative. The general workflow for the synthesis of the intermediate and its subsequent conversion to active herbicidal compounds is outlined below.









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